

# Application Notes and Protocols for Inhibiting 3-Oxo-6Z-Dodecenoyl-CoA Activity

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## Compound of Interest

Compound Name: 3-Oxo-6Z-Dodecenoyl-CoA

Cat. No.: B15551490

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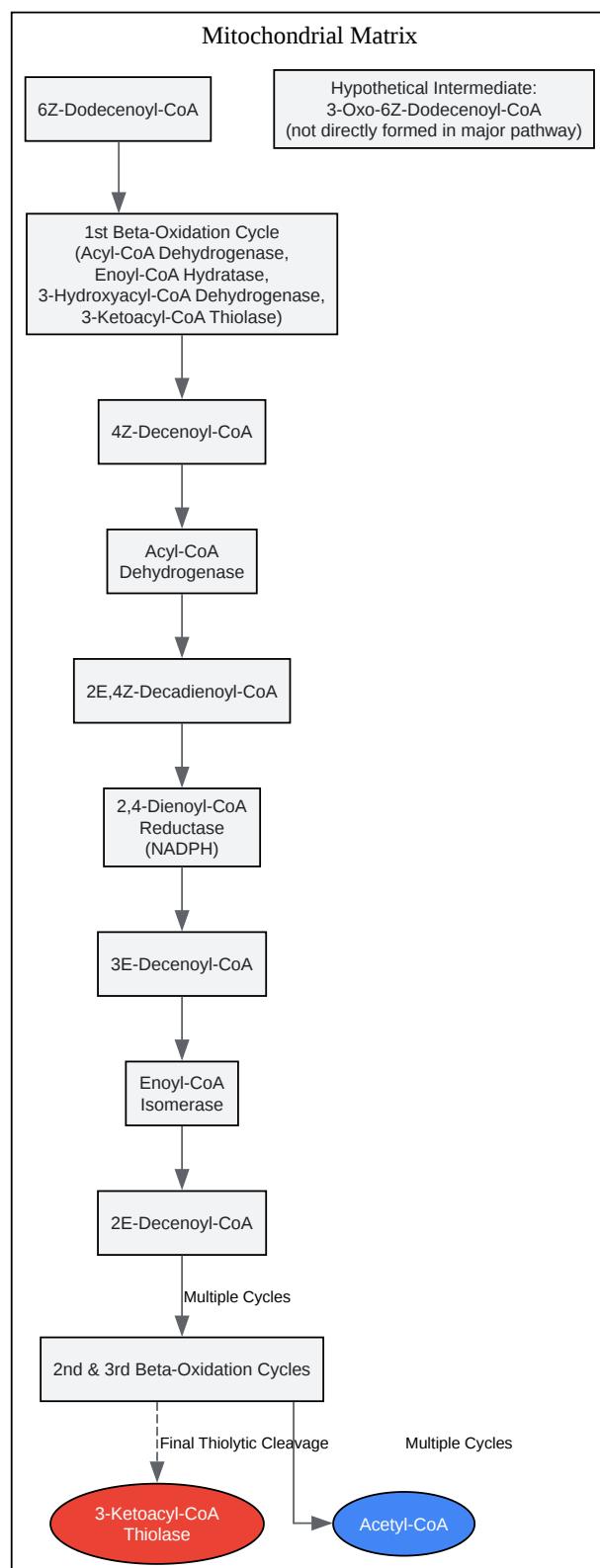
For Researchers, Scientists, and Drug Development Professionals

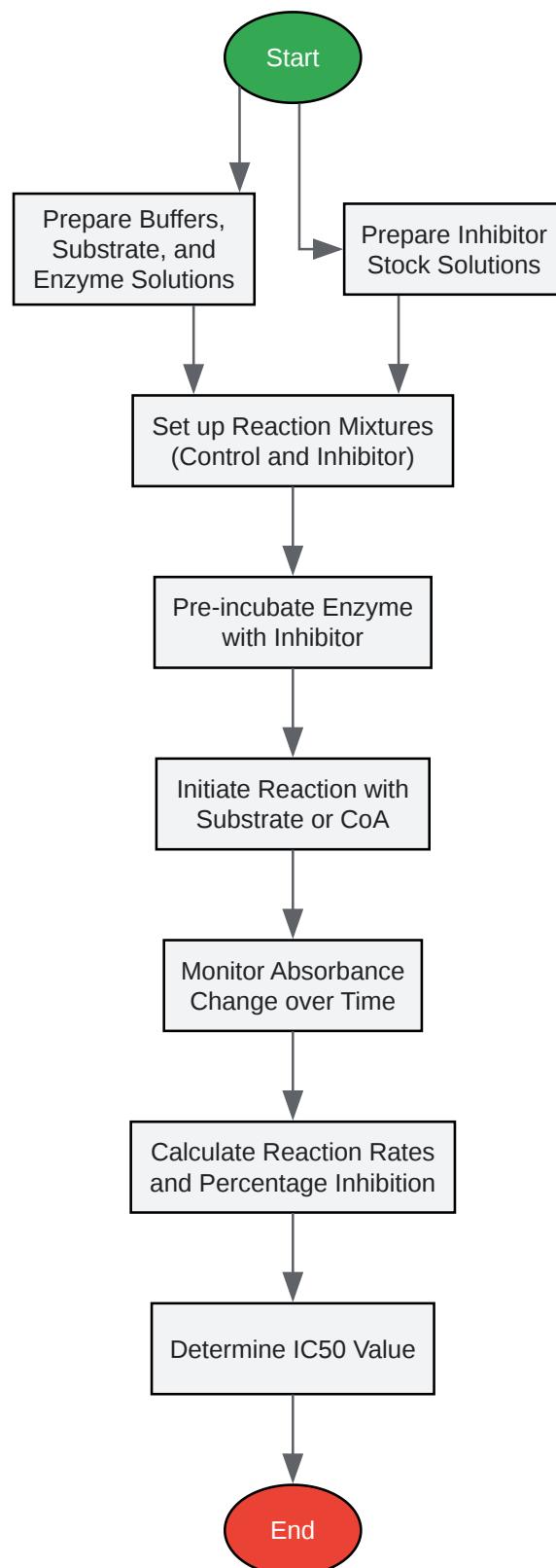
## Introduction

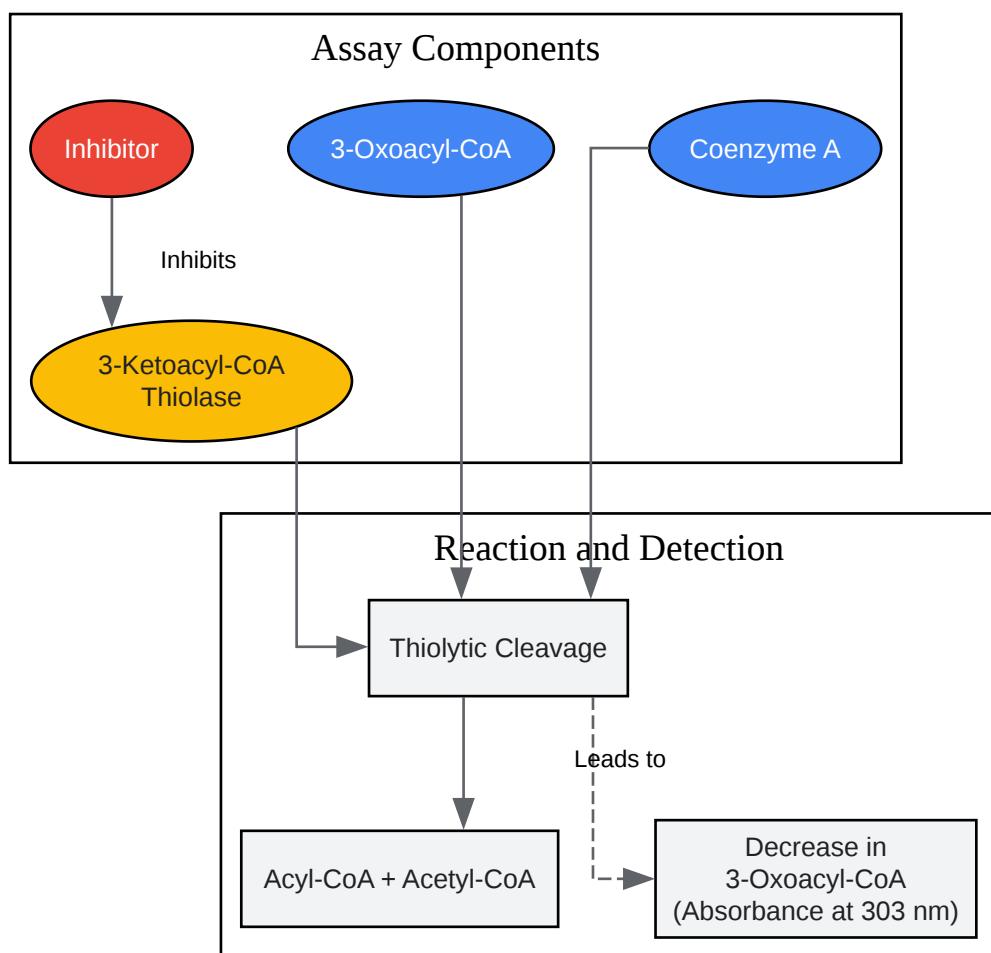
**3-Oxo-6Z-dodecenoyl-CoA** is an intermediate in the mitochondrial beta-oxidation of unsaturated fatty acids, specifically the metabolism of dodecanoic acid with a cis double bond at the sixth carbon. The breakdown of this intermediate is catalyzed by the enzyme 3-ketoacyl-CoA thiolase (also known as beta-ketothiolase), which cleaves the molecule into a shorter acyl-CoA and acetyl-CoA. Inhibition of 3-ketoacyl-CoA thiolase activity is a key strategy for modulating fatty acid oxidation, a pathway implicated in various metabolic diseases and ischemic conditions. These application notes provide an overview of techniques and protocols to study the inhibition of 3-ketoacyl-CoA thiolase activity, with a focus on intermediates like **3-Oxo-6Z-dodecenoyl-CoA**.

## Metabolic Pathway of 6Z-Dodecanoic Acid

The beta-oxidation of 6Z-dodecanoic acid requires a set of auxiliary enzymes in addition to the core beta-oxidation enzymes to handle the cis double bond. The pathway involves the conversion of the cis double bond to a trans configuration, allowing the core enzymes to proceed. The final thiolytic cleavage of the resulting 3-oxoacyl-CoA is the step of interest for inhibition.







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